

Application Note: Analysis of Carbethopendecinium Bromide in Ophthalmic Solutions via Capillary Electrophoresis

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Compound of Interest

Compound Name: Carbethopendecinium bromide

Cat. No.: B080928

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Introduction

Carbethopendecinium bromide is a quaternary ammonium compound utilized as an antiseptic and disinfectant in various pharmaceutical formulations, including eye drops.[1][2] Accurate and reliable quantification of this active ingredient is crucial for ensuring product quality and therapeutic efficacy. Capillary electrophoresis (CE) offers a powerful analytical technique for the separation and determination of ionic species like **Carbethopendecinium bromide**. [3][4] This application note details a robust capillary electrophoresis method for the analysis of **Carbethopendecinium bromide** in eye drop preparations.

Method Overview

The presented method employs capillary zone electrophoresis (CZE) with capacitively coupled contactless conductivity detection (C4D) for the determination of **Carbethopendecinium bromide**. [5][6] The separation is achieved in an uncoated fused-silica capillary. The background electrolyte (BGE) is optimized with 2-(N-morpholino)ethanesulfonic acid (MES), 2-hydroxypropyl- β -cyclodextrin, and acetonitrile to ensure efficient separation of the analyte from other components in the eye drop matrix. [5][6] L-arginine is used as an internal standard to enhance the precision of the quantitative analysis. [5][6]

Key Advantages of this Method:

- High Specificity: The method demonstrates good separation of **Carbethopendecinium bromide** from potential interfering substances.
- Excellent Performance: The method is validated with strong linearity, low limit of detection, and high repeatability and accuracy.[5][6]
- Suitability for Ophthalmic Solutions: The protocol has been successfully applied to the assay of **Carbethopendecinium bromide** in commercially available eye drops.[5][6]

Experimental Protocols

1. Instrumentation and Materials

- Instrumentation: Capillary Electrophoresis system equipped with a capacitively coupled contactless conductivity detector.
- Capillary: Uncoated fused-silica capillary (50 μm internal diameter, 60.5 cm total length, 50 cm effective length).[5][6]
- Reagents and Chemicals:
 - **Carbethopendecinium bromide** (Septonex) standard
 - L-arginine (internal standard)
 - 2-(N-morpholino)ethanesulfonic acid (MES)
 - 2-hydroxypropyl- β -cyclodextrin
 - Acetonitrile (ACN)
 - Deionized water
 - Eye drop samples containing **Carbethopendecinium bromide**

2. Preparation of Solutions

- Background Electrolyte (BGE): Prepare a solution containing 30 mM MES, 12.5 mg/mL of 2-hydroxypropyl- β -cyclodextrin, and 20% (v/v) of acetonitrile. Adjust the pH to 7.0.[5][6]
- Standard Solutions:
 - Prepare a stock solution of **Carbethopendecinium bromide**.
 - Prepare working standard solutions by diluting the stock solution to concentrations ranging from 25 to 400 $\mu\text{g/mL}$. [5][6]
- Internal Standard Solution: Prepare a 500 $\mu\text{g/mL}$ solution of L-arginine.[5]
- Sample Preparation: Dilute the eye drop sample with deionized water to bring the concentration of **Carbethopendecinium bromide** within the calibration range. Add the internal standard to the diluted sample.

3. Capillary Electrophoresis Conditions

- Capillary Conditioning: Before the first use, and daily, rinse the capillary with 0.1 M NaOH, followed by deionized water, and finally with the BGE.
- Separation Voltage: 30 kV.[5][6]
- Temperature: 25°C.[5]
- Injection: Hydrodynamic injection at 50 mbar for 6 seconds.[5][6]
- Detection: Capacitively coupled contactless conductivity detection.[5][6]

4. Data Analysis

- Identify the peaks corresponding to **Carbethopendecinium bromide** and the internal standard (L-arginine) based on their migration times.
- Calculate the ratio of the peak area of **Carbethopendecinium bromide** to the peak area of the internal standard.

- Construct a calibration curve by plotting the peak area ratio against the concentration of the standard solutions.
- Determine the concentration of **Carbethopendecinium bromide** in the eye drop samples using the calibration curve.

Quantitative Data Summary

The following tables summarize the quantitative performance of the described capillary electrophoresis method for the analysis of **Carbethopendecinium bromide**.[\[5\]](#)

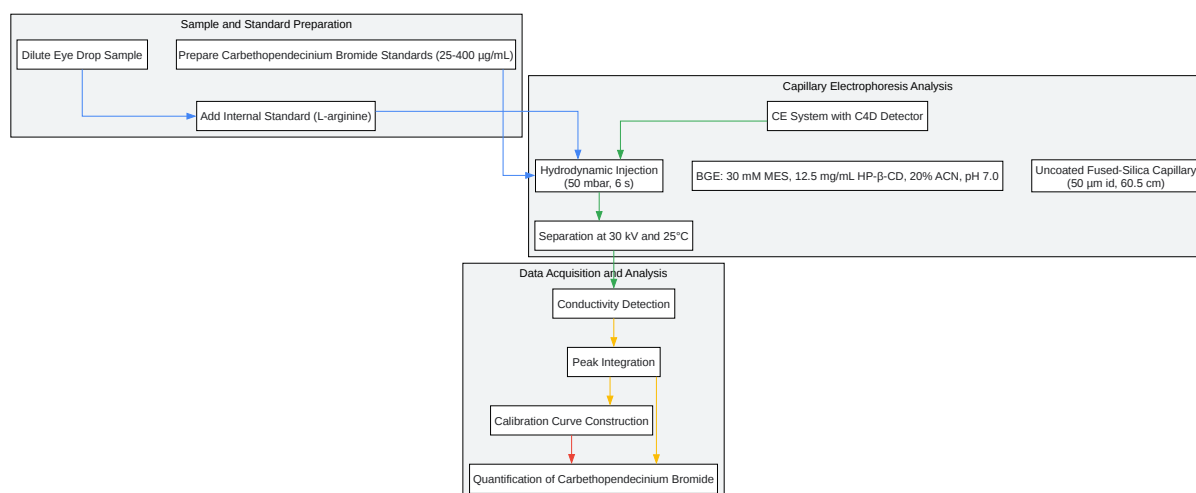
Table 1: Method Validation Parameters

Parameter	Value
Linearity Range	25 - 400 µg/mL
Correlation Coefficient (r ²)	0.9992
Regression Equation	y = 0.0113x - 0.0063
Limit of Detection (LOD) (S/N=3)	7 µg/mL

Table 2: Precision and Accuracy

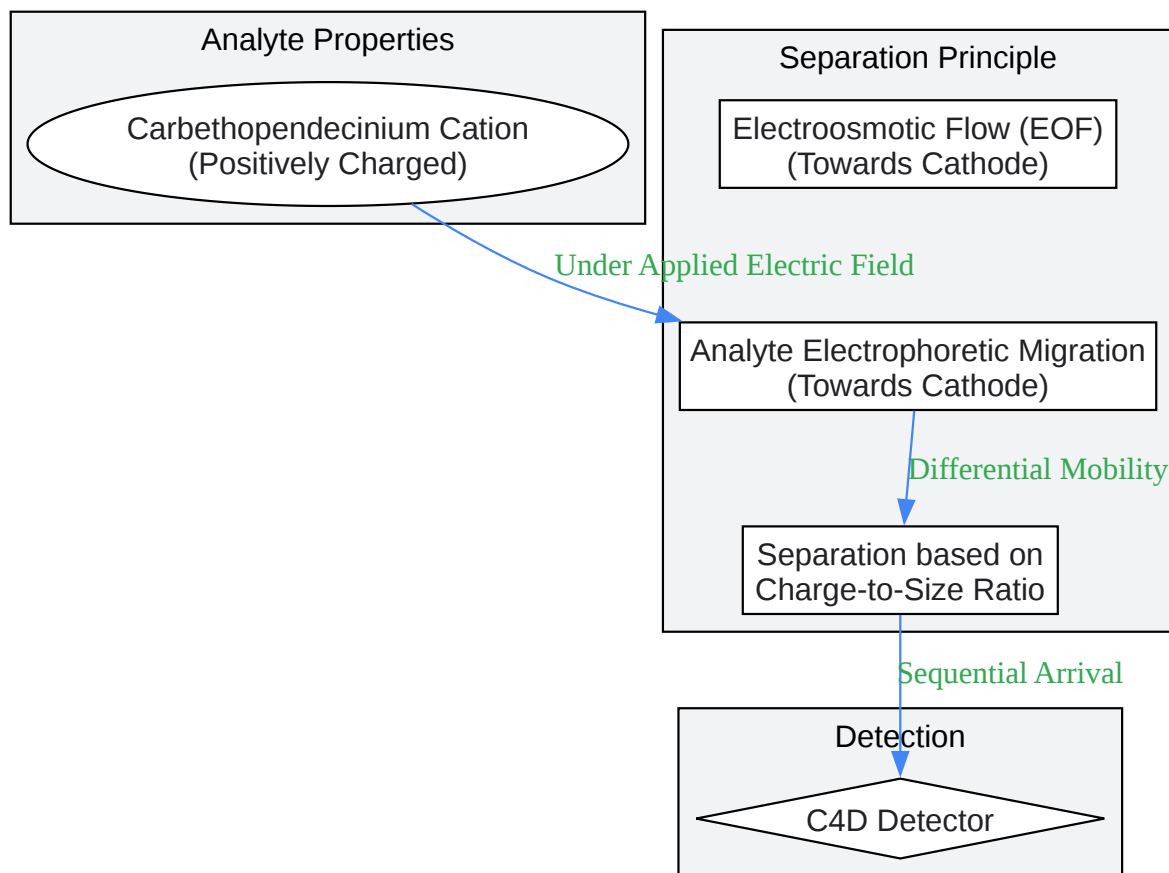
Parameter	Value
Repeatability (n=6)	
RSD for Migration Time	0.18%
RSD for Analyte/IS Peak Area Ratio	1.96%
Accuracy (Recovery)	
Recovery Range	100.27 - 104.22%
RSD for Recovery	≤ 2.19%

Visualizations



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Caption: Experimental workflow for the CE analysis of **Carbethopendecinium bromide**.



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Caption: Logical relationship of the capillary electrophoresis separation principle.

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